

Diethyl allylmalonate chemical formula and molecular weight

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Compound of Interest

Compound Name: *Diethyl allylmalonate*

Cat. No.: *B1584534*

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An In-depth Technical Guide to Diethyl Allylmalonate

Audience: Researchers, scientists, and drug development professionals.

Introduction

Diethyl allylmalonate is a significant organic compound utilized as a key intermediate in the synthesis of a variety of molecules, including vitamins, barbiturates, and non-steroidal anti-inflammatory agents.^{[1][2]} Its chemical structure, featuring a reactive methylene group and an allyl substituent, allows for a wide range of chemical transformations, making it a versatile building block in organic chemistry and pharmaceutical development. This document provides a comprehensive overview of its chemical properties, synthesis, and key applications.

Chemical Properties and Identification

Diethyl allylmalonate is a colorless to slightly yellow liquid.^[3] Key quantitative and identifying data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C10H16O4	[1] [2] [3] [4]
Molecular Weight	200.23 g/mol	[1] [3] [4] [5]
IUPAC Name	diethyl 2-prop-2-enylpropanedioate	[2] [4]
CAS Number	2049-80-1	[1] [2] [3] [4] [5]
Density	1.015 g/mL at 25 °C	[1] [3]
Boiling Point	222-223 °C	[1] [3]
Refractive Index	n20/D 1.431	[1] [3]
Flash Point	71 °C (160 °F) - closed cup	
SMILES	CCOC(=O)C(CC=C)C(=O)OC C	[4]
InChI	1S/C10H16O4/c1-4-7-8(9(11)13-5-2)10(12)14-6-3/h4,8H,1,5-7H2,2-3H3	[4]

Synthesis of Diethyl Allylmalonate

The primary method for synthesizing **diethyl allylmalonate** is through the alkylation of diethyl malonate with an allyl halide, such as allyl bromide.[\[1\]](#)[\[5\]](#) This reaction is a classic example of malonic ester synthesis.

This protocol describes the synthesis of **diethyl allylmalonate** from diethyl malonate and allyl bromide.[\[1\]](#)[\[5\]](#)

Materials:

- Diethyl malonate
- Allyl bromide
- Anhydrous potassium carbonate (K2CO3)

- Anhydrous acetonitrile (CH₃CN)
- Celite
- 500 mL three-neck round bottom flask
- Stirring apparatus
- Heating mantle
- Condenser
- Filtration apparatus
- Rotary evaporator

Procedure:

- Under a nitrogen atmosphere, add diethyl malonate (20 g), anhydrous potassium carbonate (43 g), and anhydrous acetonitrile (200 mL) to a 500 mL three-neck round bottom flask.[1][5]
- Stir the reaction mixture at room temperature for 10 minutes.[5]
- Slowly add allyl bromide (23 g) to the reaction mixture at room temperature.[5]
- Heat the reaction mixture to 80°C and maintain for 24 hours.[5]
- After 24 hours, cool the mixture to room temperature.[5]
- Filter the mixture through a bed of celite to remove solid residues.[5]
- Wash the celite bed with acetonitrile (100 mL).[5]
- Combine the filtrates and concentrate them using a rotary evaporator to yield **diethyl allylmalonate** as a colorless liquid (approximately 24 g).[5]

The following diagram illustrates the key steps in the synthesis of **diethyl allylmalonate**.



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Caption: Workflow for the synthesis of **diethyl allylmalonate**.

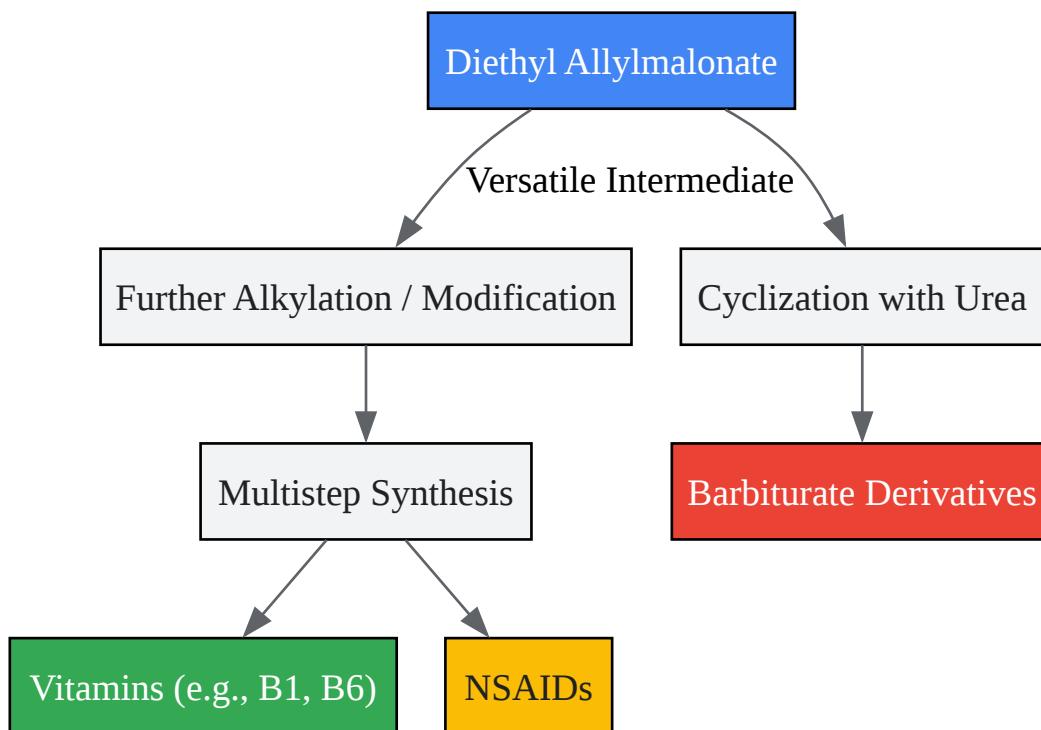
Applications in Drug Development and Research

Diethyl allylmalonate serves as a crucial intermediate in the synthesis of various pharmaceuticals.^[1] The presence of the ester groups and the allyl group allows for further chemical modifications. It is particularly important in the production of:

- Barbiturates: The core structure can be cyclized with urea derivatives to form the barbiturate ring system.^{[1][2]}
- Vitamins: It is a precursor in the synthesis of vitamins B1 and B6.^[1]
- Non-Steroidal Anti-Inflammatory Drugs (NSAIDs): The malonate backbone is a common feature in several NSAID structures.^[1]

The reactivity of the active methylene group is central to its utility, enabling the formation of carbon-carbon bonds, a fundamental process in the construction of complex organic molecules.^[2]

The diagram below outlines the logical progression from **diethyl allylmalonate** to different classes of pharmaceutical compounds.

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Caption: Role of **diethyl allylmalonate** as a precursor.

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